

Application Notes and Protocols for SU5402 (GMP) Administration in Mouse Models

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Compound of Interest

Compound Name: SU 5402 (GMP)

CAS No.: 215543-92-3

Cat. No.: B1684518

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SU5402 is a potent, multi-targeted receptor tyrosine kinase (RTK) inhibitor with demonstrated efficacy in preclinical mouse models of cancer and other diseases.^{[1][2]} Primarily targeting Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), Fibroblast Growth Factor Receptor 1 (FGFR1), and Platelet-Derived Growth Factor Receptor Beta (PDGFR β), SU5402 effectively inhibits key signaling pathways involved in angiogenesis, cell proliferation, and survival.^{[2][3]} These application notes provide detailed protocols for the preparation and administration of SU5402 in mouse models, summarize key quantitative data, and illustrate the associated signaling pathways and experimental workflows.

Mechanism of Action

SU5402 functions as an ATP-competitive inhibitor at the catalytic domain of its target RTKs. By blocking the phosphorylation of these receptors, SU5402 prevents the activation of downstream signaling cascades, including the MAPK/ERK and PI3K/Akt pathways, which are crucial for tumor growth and angiogenesis.

Data Presentation

Inhibitory Activity of SU5402

Target	IC ₅₀ (nM)	Reference
VEGFR2	20	
FGFR1	30	
PDGFR β	510	

In Vivo Efficacy of SU5402 in Mouse Models

Mouse Model	Cell Line	Dosage and Administration	Key Findings	Reference
Xenograft	Various Tumor Cell Lines	25 mg/kg/day, i.p.	Inhibition of subcutaneous tumor growth	
Cystic Fibrosis	Δ F508-CFTR homozygous	25 mg/kg/day, i.p. for 1 week	Partial rescue of saliva secretion	
Urothelial Carcinoma	MGH-U3, RT112, SW780	20 mg/kg, i.p.	Significant delay in tumor growth	

Experimental Protocols

Preparation of SU5402 for In Vivo Administration

Materials:

- SU5402 (GMP grade)
- Dimethyl sulfoxide (DMSO), sterile
- Polyethylene glycol 300 (PEG300), sterile
- Tween-80, sterile
- Saline (0.9% NaCl), sterile

- Corn oil, sterile
- Sterile vials and syringes

Protocol 1: DMSO/Corn Oil Formulation

- Prepare a stock solution of SU5402 in DMSO. For example, create a 9 mg/mL stock solution. Ensure the SU5402 is completely dissolved.
- For a 1 mL final injection volume, aseptically add 50 µL of the 9 mg/mL SU5402 stock solution to 950 µL of sterile corn oil.
- Vortex the solution thoroughly to ensure a uniform suspension.
- This formulation should be prepared fresh before each administration.

Protocol 2: Aqueous Formulation

- Prepare a stock solution of SU5402 in DMSO.
- In a sterile tube, add the required volume of the SU5402 stock solution to achieve the final desired concentration.
- Add the following sterile excipients in the specified order, vortexing after each addition:
 - 10% DMSO (including the volume of the drug stock)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- Ensure the final solution is clear and homogenous before administration.

In Vivo Administration Protocol

Animal Models:

- Appropriate mouse strains for the specific disease model (e.g., nude mice for xenografts).
- Animals should be acclimated and handled according to approved institutional animal care and use committee (IACUC) protocols.

Administration:

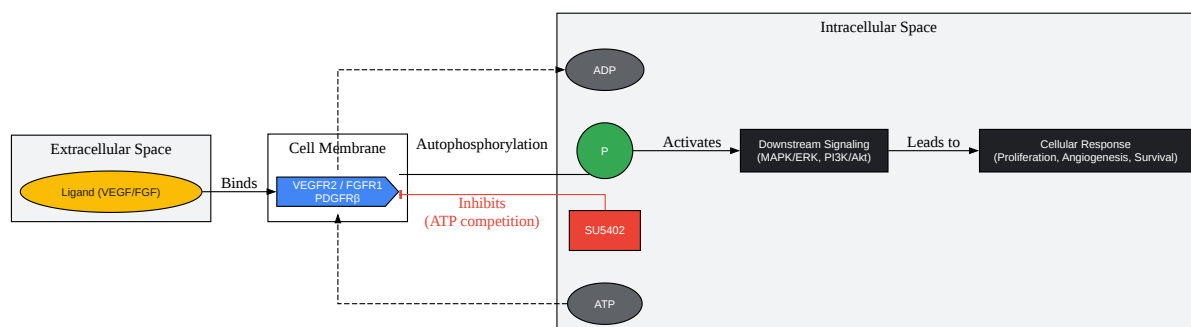
- Dosage: A commonly used dosage is 25 mg/kg body weight. The dosage should be adjusted based on the animal's daily weight.
- Route of Administration: Intraperitoneal (i.p.) injection is a common and effective route. Subcutaneous (s.c.) administration can also be used.
- Frequency: Daily administration is typical for many tumor models.
- Procedure (i.p. injection):
 - Gently restrain the mouse.
 - Locate the injection site in the lower right or left quadrant of the abdomen.
 - Insert a 25-27 gauge needle at a 15-20 degree angle to avoid puncturing internal organs.
 - Slowly inject the SU5402 formulation.
 - Monitor the animal for any immediate adverse reactions.
- Control Group: Administer the vehicle solution (without SU5402) to the control group using the same volume, route, and frequency.

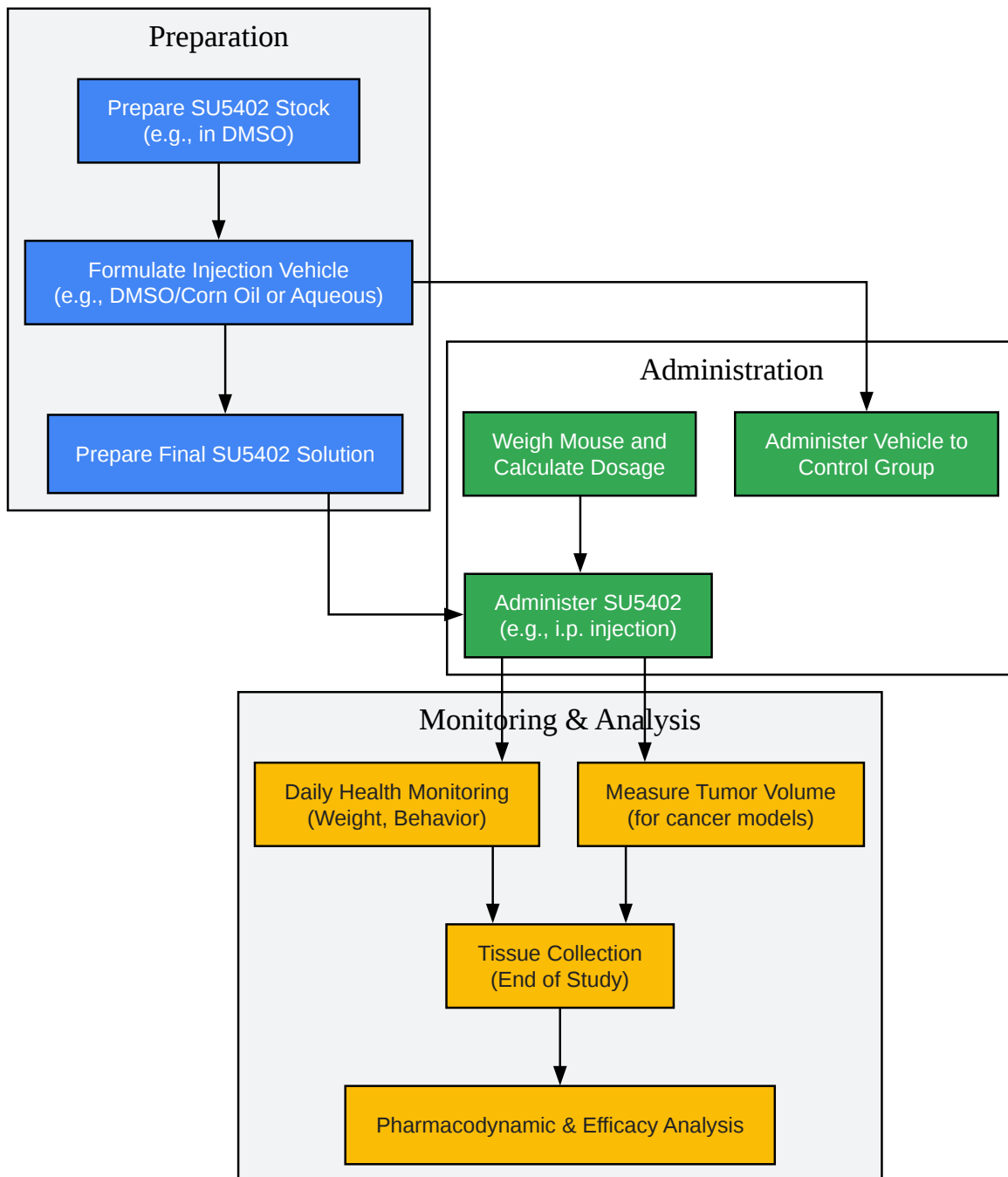
Monitoring:

- Monitor animal health daily, including body weight, food and water intake, and any signs of toxicity (e.g., lethargy, ruffled fur).
- For tumor models, measure tumor volume regularly (e.g., every 2-3 days) using calipers.

- At the end of the study, collect tissues for pharmacodynamic and efficacy analysis (e.g., histology, western blotting for target phosphorylation).

Visualizations





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- To cite this document: BenchChem. [Application Notes and Protocols for SU5402 (GMP) Administration in Mouse Models]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1684518/docs#application-notes-and-protocols-for-su5402-gmp-administration-in-mouse-models>]

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